

Application Notes and Protocols for Guanylurea Phosphate Treatment of Textiles

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Compound of Interest

Compound Name: Guanylurea phosphate

Cat. No.: B3028872

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Introduction

Guanylurea phosphate (GUP) is a nitrogen-phosphorus-containing compound recognized for its efficacy as a flame retardant for cellulosic materials like textiles. Its mechanism of action primarily involves the condensed phase, where it promotes dehydration and char formation on the textile surface upon heating. This char layer acts as an insulating barrier, shielding the underlying material from the heat source and diluting flammable gases, thereby inhibiting combustion. These application notes provide a detailed protocol for the application of **guanylurea phosphate** to textile substrates, specifically cotton, using a standard laboratory pad-dry-cure method.

Materials and Equipment

2.1 Materials:

- **Guanylurea Phosphate** ($C_2H_7N_4O_4P$)
- Deionized water
- 100% Cotton fabric (scoured and bleached)
- Wetting agent (non-ionic)

- Urea (optional, as a synergist and to aid solubility)
- Ammonium phosphate (optional, as a synergist)

2.2 Equipment:

- Laboratory scale padding mangle
- Forced-air drying oven
- Curing oven
- Analytical balance
- Beakers and magnetic stirrer
- Graduated cylinders
- Personal Protective Equipment (PPE): safety goggles, gloves, lab coat

Experimental Protocols

3.1 Preparation of **Guanylurea Phosphate** Finishing Solution

A typical finishing solution is prepared as an aqueous solution. The concentration of **guanylurea phosphate** can be varied to achieve different levels of flame retardancy.

Component	Concentration Range (w/v)	Purpose
Guanylurea Phosphate	10% - 30%	Primary flame retardant agent
Wetting Agent	0.1% - 0.5%	To ensure uniform wetting of the textile
Urea (optional)	5% - 15%	Synergist, aids in char formation and solubility
Diammonium Phosphate (optional)	5% - 15%	Synergist, enhances flame retardant effect
Deionized Water	To make up 100%	Solvent

Protocol:

- Weigh the required amount of **guanylurea phosphate** and any optional synergists (urea, diammonium phosphate).
- In a beaker, add the calculated volume of deionized water.
- While stirring with a magnetic stirrer, gradually add the **guanylurea phosphate** and other solid components to the water.
- Add the wetting agent to the solution.
- Continue stirring until all components are completely dissolved. The solution should be clear. Gentle heating (40-50°C) can be applied to aid dissolution if necessary.

3.2 Application of **Guanylurea Phosphate** to Cotton Fabric (Pad-Dry-Cure Method)

The pad-dry-cure method is a common and effective technique for applying chemical finishes to textiles.^[1]

Protocol:

- Padding:

- Set the pressure of the laboratory padding mangle to achieve a wet pick-up of 70-80%.
Wet pick-up is the weight of the finishing solution absorbed by the fabric, expressed as a percentage of the dry fabric weight. It is calculated as: $\text{Wet Pick-up (\%)} = [(\text{Weight of wet fabric} - \text{Weight of dry fabric}) / \text{Weight of dry fabric}] \times 100$
- Immerse a pre-weighed, dry cotton fabric sample into the prepared **guanylurea phosphate** finishing solution for 1-2 minutes to ensure thorough saturation.
- Pass the saturated fabric through the nip of the padding mangle at a constant speed.
- Drying:
 - Immediately after padding, hang the fabric sample in a forced-air drying oven.
 - Dry the fabric at 80-100°C for 3-5 minutes, or until completely dry.
- Curing:
 - Transfer the dried fabric to a curing oven.
 - Cure the fabric at a temperature between 150°C and 170°C for 3-5 minutes. The curing process facilitates the fixation of the **guanylurea phosphate** onto the textile fibers.[\[1\]](#)
- Post-Treatment:
 - After curing, allow the fabric to cool to room temperature.
 - Optionally, the fabric can be rinsed with cold water to remove any unreacted chemicals from the surface and then dried again.

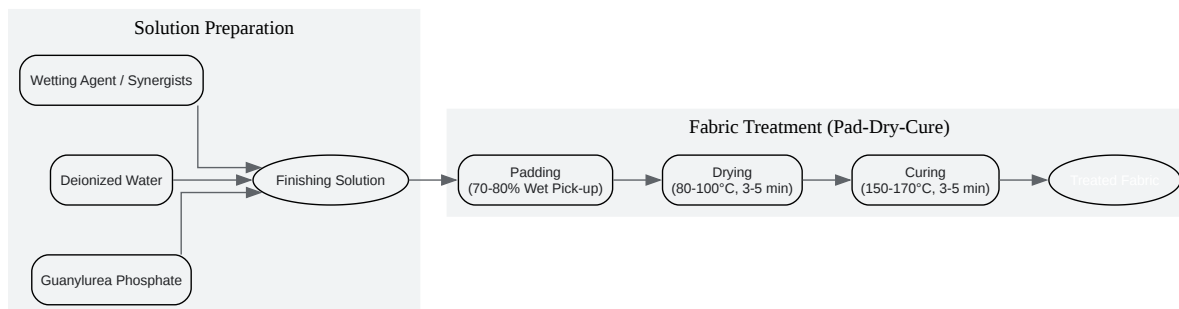
Data Presentation: Performance Evaluation of GUP-Treated Textiles

The following table summarizes typical performance data for cotton fabric treated with a nitrogen-phosphorus-based flame retardant similar to **guanylurea phosphate**. The exact values for a GUP-only treatment may vary depending on the specific application parameters.

Performance Metric	Untreated Cotton	Treated Cotton (Typical Values)	Test Method
Limiting Oxygen Index (LOI)	~18%	28% - 35%	ISO 4589-2
Vertical Flame Test	Continues to burn	Self-extinguishing	ASTM D6413
Afterflame Time (s)	> 10	0 - 2	ASTM D6413
Afterglow Time (s)	> 10	0 - 5	ASTM D6413
Char Length (mm)	Complete consumption	< 100	ASTM D6413
Thermogravimetric Analysis (TGA)			
Onset of Decomposition (°C)	~350	~280 - 320	
Char Residue at 600°C (%)	< 10%	25% - 40%	

Visualization of Experimental Workflow and Signaling Pathway

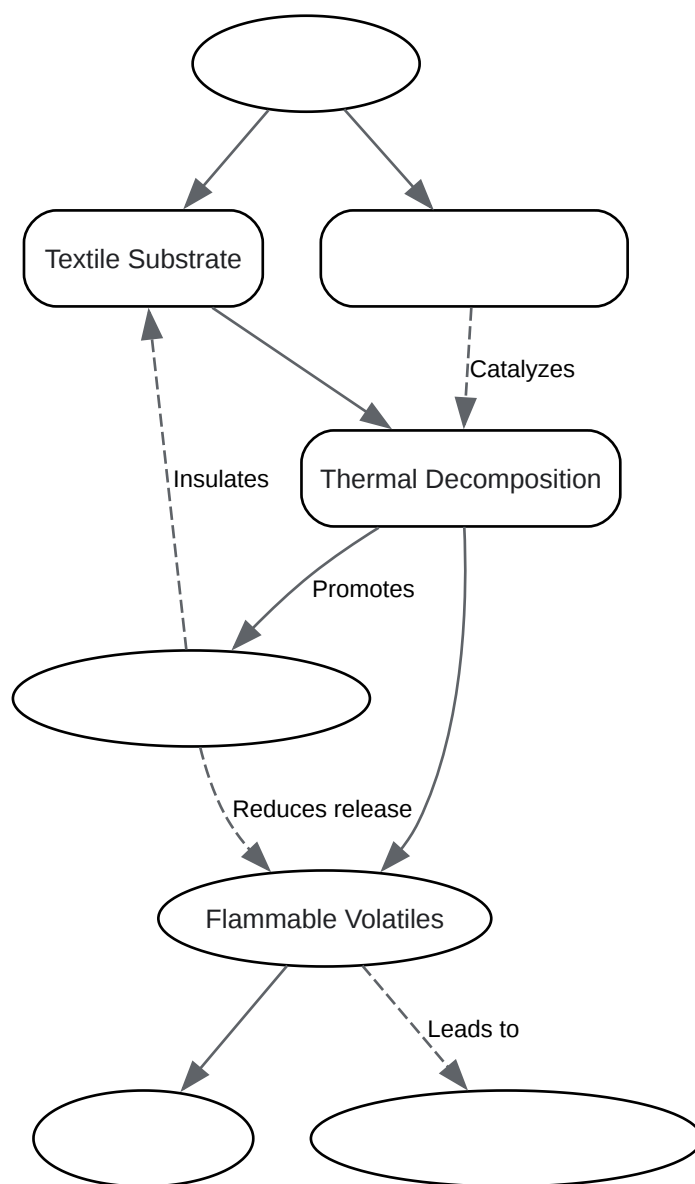
5.1 Experimental Workflow Diagram



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Caption: Workflow for the application of **guanylurea phosphate** to textiles.

5.2 Simplified Signaling Pathway of Flame Retardancy



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Caption: Condensed-phase flame retardancy mechanism of **guanylurea phosphate**.

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References

- 1. mdpi.com [mdpi.com]
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